Structure-activity relationship of substituted acetophenones

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Compound of Interest

Compound Name:	*1-(2,4-Bis(benzyloxy)-5-isopropylphenyl)ethanone*
CAS No.:	*747414-18-2*
Cat. No.:	*B1593246*

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Structure-Activity Relationship of Substituted Acetophenones: A Technical Guide for Drug Development Professionals

Introduction: The Acetophenone Scaffold - A Cornerstone in Medicinal Chemistry

Acetophenone, with its simple yet versatile structure of a phenyl ring attached to a methyl ketone, represents a fundamental building block in the synthesis of a vast array of biologically active compounds.[1][2] Its inherent chemical reactivity, particularly at the ketone functional group and the aromatic ring, allows for facile structural modifications, making it an ideal scaffold for the exploration of structure-activity relationships (SAR).[1][2] The ability to systematically alter substituents on the acetophenone core enables medicinal chemists to fine-tune the

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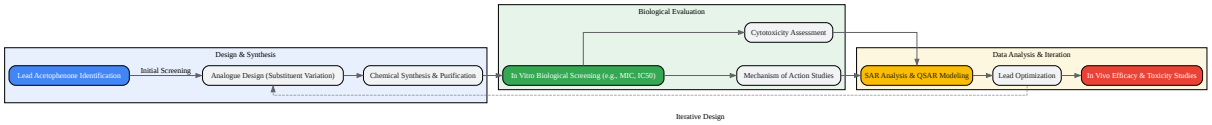
pharmacokinetic and pharmacodynamic properties of lead compounds, ultimately leading to the development of more potent and selective therapeutic agents.[3] This guide provides an in-depth analysis of the SAR of substituted acetophenones across various therapeutic areas, offering insights for researchers, scientists, and drug development professionals.

Core Principles of Acetophenone SAR: A Multifaceted Interplay of Electronic and Steric Effects

The biological activity of substituted acetophenones is intricately governed by the interplay of electronic and steric effects of the substituents on the phenyl ring, as well as modifications to the acetyl group. These modifications influence the molecule's overall shape, polarity, and ability to interact with biological targets.

A generalized workflow for conducting SAR studies on novel acetophenone derivatives is depicted below. This iterative process involves designing and synthesizing a library of analogues, evaluating their biological activity, and using the resulting data to inform the design of the next generation of compounds.



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Caption: A typical workflow for a structure-activity relationship (SAR) study of acetophenone derivatives.

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SAR of Substituted Acetophenones in Key Therapeutic Areas

The versatility of the acetophenone scaffold is evident in the diverse range of biological activities exhibited by its derivatives. The following sections delve into the SAR of substituted acetophenones in specific therapeutic areas.

Antimicrobial and Antifungal Activity

Substituted acetophenones and their derivatives, such as chalcones, have demonstrated significant potential as antimicrobial and antifungal agents.[4][5][6] The SAR for this class of compounds is heavily influenced by the nature and position of substituents on the aromatic rings.

Key SAR Insights for Antimicrobial/Antifungal Activity:

- Electron-Withdrawing Groups: The presence of electron-withdrawing groups, such as nitro (NO2) and halogen (e.g., Br, Cl) moieties, on the phenyl ring often enhances antimicrobial activity.[7][8] For instance, 4-nitroacetophenone shows greater activity against Staphylococcus aureus than 4-methylacetophenone.[8] This is likely due to increased electrophilicity, which can facilitate interactions with microbial targets.

- Hydroxyl and Methoxy Groups: Hydroxyl (-OH) and methoxy (-OCH3) groups also play a crucial role in the antifungal activity of chalcones derived from acetophenones.[6] Their position on the aromatic ring can modulate the compound's hydrogen bonding capacity and overall polarity, influencing its ability to penetrate microbial cell membranes.

- Hydrophobicity: Increased hydrophobicity can also contribute to enhanced antimycobacterial activity, potentially by facilitating passage through the lipid-rich mycobacterial cell wall.[9]

- Heterocyclic Modifications: The incorporation of heterocyclic rings, such as imidazole, into the chalcone structure can lead to potent antifungal agents.[10]

Table 1: Antimicrobial Activity of Selected Substituted Acetophenones

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Compound	Substituent	Test Organism	MIC (µg/mL)
4-methylacetophenone	4-CH_3	Bacillus subtilis	125
2-hydroxyacetophenone	2-OH	Staphylococcus aureus	62.5
3-bromoacetophenone	3-Br	Salmonella typhi	125
4-ethoxyacetophenone	4-OC_2H_5	Enterobacter aerogenes	250
3-nitroacetophenone	3-NO_2	Proteus vulgaris	62.5
4-nitroacetophenone	4-NO_2	Staphylococcus aureus	31.25

(Data sourced from a comparative guide on acetophenone derivatives.[8])

Anticancer Activity

The acetophenone scaffold is a key component in numerous compounds with promising anticancer properties.[11][12] The mechanism of action often involves the inhibition of critical cellular targets like protein kinases or the induction of apoptosis.[11][12]

Key SAR Insights for Anticancer Activity:

- Chalcone-Based Derivatives: Many potent anticancer agents are chalcones derived from substituted acetophenones.[11][13] For example, a series of chalcone-based 4-nitroacetophenone derivatives have shown significant cytotoxicity against various cancer cell lines, with some compounds exhibiting IC50 values in the low micromolar range.[11]

- Substitution on the Phenyl Ring: The nature and position of substituents on the phenyl rings of chalcones are critical for their anticancer activity. For instance, in a series of 1,4-naphthoquinone derivatives, substitutions with aromatic amines or 2-thioethanol at specific positions led to a significant increase in antiproliferative activity in breast and colon cancer cell lines.[14]

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- Mechanism of Action: Some acetophenone derivatives exert their anticancer effects by inhibiting tubulin polymerization, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis.[12] Others have been shown to target the epidermal growth factor receptor (EGFR) kinase domain.[11] More recently, dibromoacetophenones have been identified as novel inhibitors of mutant isocitrate dehydrogenase 1 (mIDH1), a key enzyme in certain cancers.[15]

Anti-inflammatory Activity

Acetophenone derivatives have been investigated for their anti-inflammatory properties, with several natural and synthetic compounds demonstrating significant activity.[16][17][18][19]

Key SAR Insights for Anti-inflammatory Activity:

- Natural Acetophenones: Several acetophenones isolated from natural sources, such as Ophryosporus axilliflorus and Helichrysum italicum, have shown potent anti-inflammatory effects in animal models.[16][20]

- Chalcone and Azaflavanone Derivatives: Chalcones and azaflavanones synthesized from substituted acetophenones have also exhibited significant anti-inflammatory activity.[17][18] The presence of electron-donating groups on the phenyl rings of benzylideneacetophenones (chalcones) appears to enhance their anti-inflammatory, antioxidant, and antiulcer activities.[19]

- Mechanism of Action: The anti-inflammatory effects of some acetophenone derivatives are attributed to their ability to scavenge free radicals and inhibit enzymes involved in the inflammatory cascade, such as cyclooxygenase (COX).[19]

Other Biological Activities

The therapeutic potential of substituted acetophenones extends beyond the activities mentioned above. Derivatives have also been explored as:

- Monoamine Oxidase B (MAO-B) Inhibitors: For the treatment of neurodegenerative diseases.[21]

- Acetylcholinesterase (AChE) Inhibitors: For the management of Alzheimer's disease.[22]

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- α-Glucosidase Inhibitors: For the control of postprandial blood glucose in diabetes.[23]
- Antioxidant Agents: By scavenging free radicals and protecting against oxidative stress.[24]
- Cathepsin Inhibitors: As potential treatments for diseases like Alzheimer's, inflammation, and cancer.[25]

Experimental Protocols for SAR Studies

The elucidation of SAR relies on robust and reproducible experimental protocols. Below is a detailed methodology for determining the Minimum Inhibitory Concentration (MIC) of novel acetophenone derivatives, a fundamental assay in antimicrobial drug discovery.

Protocol: Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

1. Principle: This method determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism in a liquid broth medium.

2. Materials:

- Test compounds (substituted acetophenones) dissolved in a suitable solvent (e.g., DMSO).
- Bacterial strains (e.g., Staphylococcus aureus, Escherichia coli).
- Cation-adjusted Mueller-Hinton Broth (CAMHB).
- Sterile 96-well microtiter plates.
- Spectrophotometer.
- Incubator.

3. Step-by-Step Procedure:

- Prepare Bacterial Inoculum:

- Aseptically pick 3-5 well-isolated colonies of the test organism from an agar plate and transfer to a tube containing sterile saline.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately 1-2 x 10^8 CFU/mL).
- Dilute the standardized suspension in CAMHB to achieve a final inoculum density of approximately 5 x 10^5 CFU/mL in the test wells.

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- Prepare Compound Dilutions:
- Perform serial two-fold dilutions of the test compounds in CAMHB directly in the 96-well plate. The final volume in each well should be 50 µL.
- Inoculation:
- Add 50 µL of the prepared bacterial inoculum to each well containing the compound dilutions. The final volume in each well will be 100 µL.
- Controls:
- Positive Control: Wells containing only the inoculated broth (no compound) to ensure bacterial growth.
- Negative Control: Wells containing only uninoculated broth to check for sterility.
- Solvent Control: Wells containing the highest concentration of the solvent (e.g., DMSO) used to dissolve the compounds to ensure it has no effect on bacterial growth.
- Incubation:
- Cover the plate and incubate at 35 ± 2 °C for 16-20 hours in ambient air.
- Reading the Results:
- The MIC is determined as the lowest concentration of the compound at which there is no visible growth (i.e., the well is clear). This can be assessed visually or by reading the optical density at 600 nm using a microplate reader.

4. Self-Validation and Causality:

- The inclusion of positive, negative, and solvent controls is crucial for validating the assay. The positive control confirms the viability of the inoculum, the negative control ensures the sterility of the medium, and the solvent control rules out any inhibitory effects of the vehicle.
- The choice of a standardized inoculum density is critical for reproducibility, as a higher density can lead to falsely elevated MIC values.

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"Inoculate_Plate"; "Inoculate_Plate" -> "Incubate"; "Incubate" ->
"Read_Results"; "Read_Results" -> "Determine_MIC"; }
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